

Introduction: The Criticality of Impurity Profiling in Pharmaceutical Intermediates

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Compound of Interest

Compound Name: 2-(2-Chloropyrimidin-5-yl)propan-2-ol

CAS No.: 110100-09-9

Cat. No.: B2477410

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In the landscape of pharmaceutical development, the purity of an Active Pharmaceutical Ingredient (API) is paramount to its safety and efficacy. This principle extends to key intermediates, such as **2-(2-Chloropyrimidin-5-yl)propan-2-ol**, a versatile building block in the synthesis of various therapeutic agents. The presence of impurities, even at trace levels, can have significant consequences, potentially altering the pharmacological or toxicological profile of the final drug product.^[1]

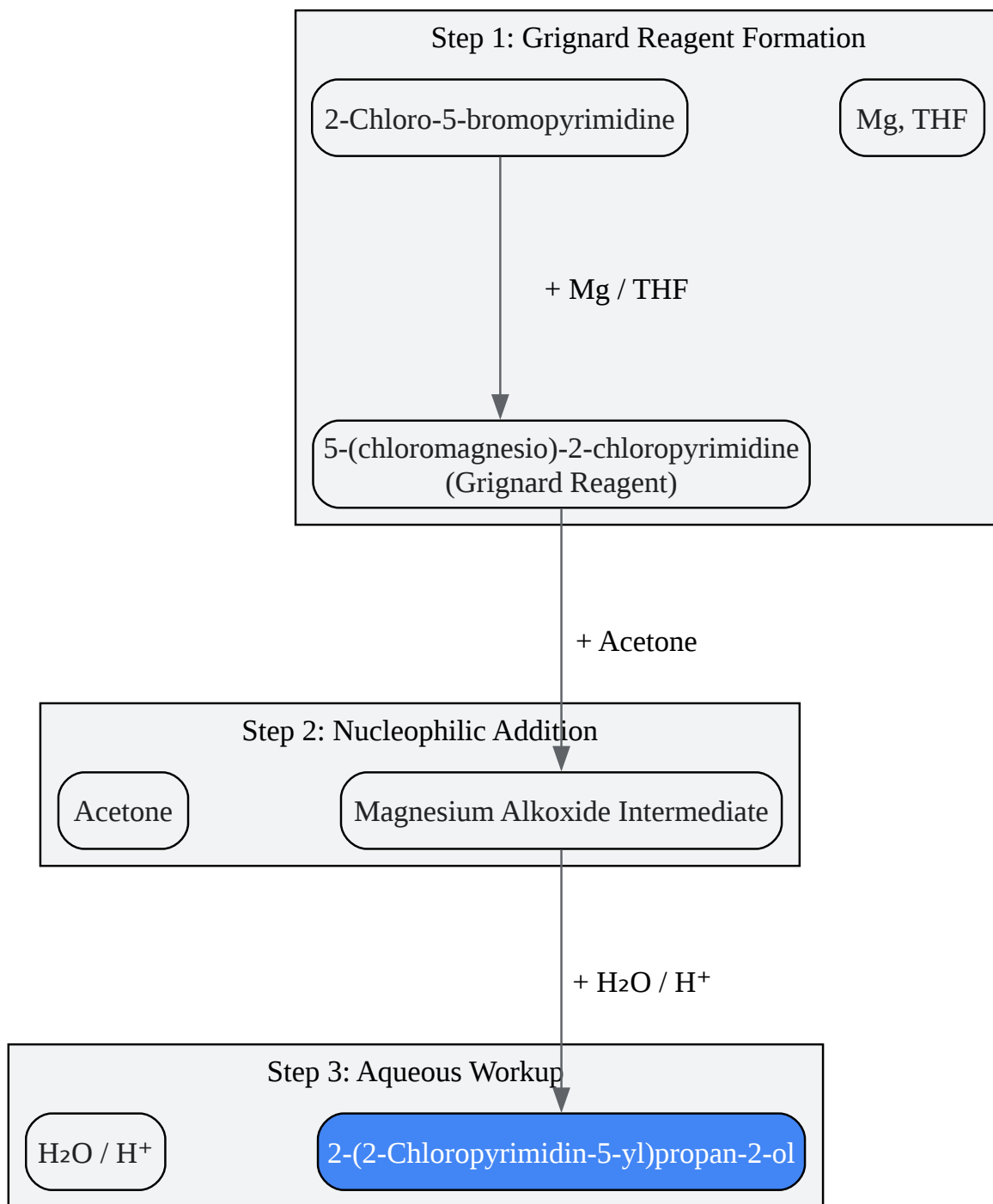
Regulatory bodies, including the International Council for Harmonisation (ICH), have established stringent guidelines that mandate the identification, quantification, and control of impurities.^{[1][2][3]} For drug development professionals, a robust and systematic approach to impurity characterization is not merely a regulatory hurdle but a fundamental aspect of quality assurance. This guide provides a comprehensive comparison of analytical strategies for the characterization of impurities arising during the synthesis of **2-(2-Chloropyrimidin-5-yl)propan-2-ol**, grounded in field-proven insights and experimental data.

Part 1: Unraveling the Synthetic Pathway and Potential Impurities

A thorough understanding of the synthetic route is the first step in predicting and identifying potential impurities. A common and efficient method for synthesizing **2-(2-Chloropyrimidin-5-yl)propan-2-ol** involves a Grignard reaction.

1.1. The Grignard Synthesis Route

The synthesis is typically achieved by reacting a Grignard reagent, formed from a halogenated pyrimidine like 2-chloro-5-bromopyrimidine, with acetone. The nucleophilic Grignard reagent attacks the electrophilic carbonyl carbon of acetone, followed by an aqueous workup to yield the desired tertiary alcohol.



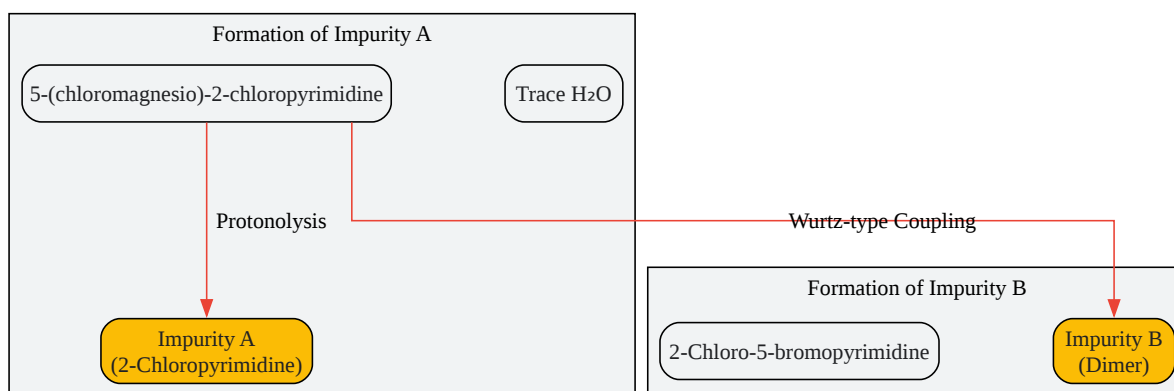
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Caption: Grignard synthesis of **2-(2-Chloropyrimidin-5-yl)propan-2-ol**.

1.2. Mechanistic Origins of Common Impurities

No chemical reaction is perfect. Side reactions and incomplete conversions inevitably lead to the formation of impurities. A proactive approach involves anticipating these impurities based on the reaction mechanism.

- Process-Related Impurities:
 - Unreacted Starting Materials: Residual 2-chloro-5-bromopyrimidine.
 - Reagent-Related: Impurities from commercial-grade magnesium or acetone.
- By-Product Impurities:
 - Hydrolysis Product (Impurity A): If the Grignard reagent is prematurely quenched by trace amounts of water before reacting with acetone, it can form 2-chloropyrimidine.
 - Dimeric Impurity (Impurity B): The Grignard reagent can potentially react with unreacted 2-chloro-5-bromopyrimidine in a coupling side reaction.



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Caption: Mechanistic pathways for the formation of key by-product impurities.

Part 2: A Comparative Guide to Analytical Methodologies

The effective characterization of these impurities requires a multi-faceted analytical approach, combining powerful separation techniques with definitive structural elucidation methods. The choice of technique is not arbitrary; it is dictated by the physicochemical properties of the analytes and the specific information required.

2.1. The Separation Showdown: Chromatographic Techniques

The first challenge is to separate the main compound from its structurally similar impurities. High-Performance Liquid Chromatography (HPLC) is the cornerstone of this effort for non-volatile small molecules.^{[4][5]}

Technique	Principle	Advantages for this Application	Limitations	Causality for Choice
HPLC / UPLC (UV Detection)	Differential partitioning of analytes between a stationary phase (e.g., C18) and a liquid mobile phase.	Excellent for separating polar, non-volatile compounds like pyrimidine derivatives. High sensitivity and reproducibility for quantification. [6]	May not resolve all co-eluting peaks without extensive method development.	Primary Choice: The target compound and its expected impurities are thermally labile and possess chromophores, making HPLC-UV the ideal platform for both separation and quantification.
Gas Chromatography (GC)	Separation based on volatility and interaction with a stationary phase in a heated column.	High resolution for volatile and thermally stable compounds.	Not Suitable: The target compound is a tertiary alcohol with a relatively high boiling point and is prone to thermal degradation. Derivatization would be required, adding complexity.	Secondary/Avoided: The risk of on-column degradation and the need for derivatization make GC a poor choice compared to the direct analysis offered by HPLC.

2D-LC	Combines two independent HPLC separations (orthogonal mechanisms) for enhanced peak capacity.[7]	Unmatched resolving power for highly complex samples or to separate critical isomeric impurities.	Increased analysis time and system complexity.	Specialized Use: Employed when a critical impurity co-elutes with the main peak or another impurity in all standard 1D-HPLC methods, justifying the need for superior resolution.
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2.2. The Identification Arsenal: Spectroscopic & Spectrometric Techniques

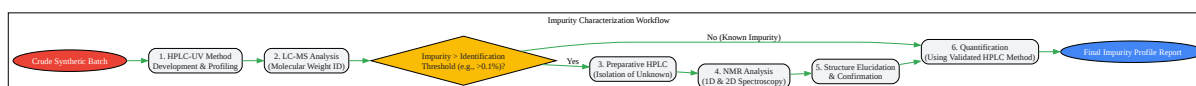
Once separated, the structural identity of each impurity must be determined. This is where the synergy of Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy becomes indispensable.

Technique	Principle	Information Gained	Causality for Use
Liquid Chromatography-Mass Spectrometry (LC-MS)	Couples HPLC separation with MS detection, which measures the mass-to-charge ratio (m/z) of ionized molecules. [5]	Provides molecular weight (MW) of each impurity as it elutes from the column. Fragmentation data (MS/MS) offers clues about the impurity's structure. [8]	Screening & Preliminary ID: It is the fastest way to get MW information on all separated impurities, allowing for rapid hypothesis generation about their identities based on the expected synthetic pathways.
High-Resolution Mass Spectrometry (HRMS)	A type of MS that measures m/z with very high accuracy (typically <5 ppm).	Provides the exact elemental composition (e.g., $C_7H_9ClN_2O$ vs. $C_8H_{11}N_3O$).	Confirmation of Formula: Essential for distinguishing between isobaric impurities (compounds with the same nominal mass but different elemental formulas), providing a high degree of confidence in the proposed molecular formula.

Nuclear Magnetic Resonance (NMR) Spectroscopy	Measures the absorption of radiofrequency energy by atomic nuclei in a strong magnetic field, revealing the chemical environment of each atom.	Provides the definitive, unambiguous structure by mapping the carbon-hydrogen framework and showing connectivity between atoms through 2D experiments (COSY, HSQC, HMBC).[9][10]	Gold Standard for Elucidation: While MS provides the formula, NMR provides the constitution. For novel impurities, NMR is the only technique that can definitively prove the atomic connectivity and stereochemistry, which is a regulatory requirement for qualification.[11][12]
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Part 3: An Integrated Workflow for Impurity Characterization

A robust, self-validating system for impurity characterization follows a logical progression from detection to definitive identification. This workflow ensures that no impurity is overlooked and that all identifications are supported by orthogonal data.



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Caption: A systematic workflow for the detection, isolation, and identification of impurities.

Part 4: Detailed Experimental Protocols

The trustworthiness of any analytical guide lies in the reproducibility of its methods. The following protocols are designed to be self-validating through the inclusion of system suitability checks.

Protocol 1: HPLC-UV Method for Impurity Profiling and Quantification

- Instrumentation: UHPLC or HPLC system with a quaternary pump, autosampler, column thermostat, and Diode Array Detector (DAD) or UV detector.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m particle size).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 5% B to 95% B over 15 minutes, hold for 2 minutes, return to initial conditions and equilibrate for 3 minutes.
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 40 °C.
 - Detection Wavelength: 254 nm.
 - Injection Volume: 2 μ L.
- Sample Preparation: Dissolve the sample in a 50:50 mixture of Acetonitrile:Water to a final concentration of 1 mg/mL.
- System Suitability: Before analysis, inject a standard solution containing the main compound and known impurities. Verify that the resolution between critical pairs is >2.0 and the tailing factor for the main peak is <1.5 .

- Analysis: Inject the sample and integrate all peaks. Calculate the percentage of each impurity using the area percent method (assuming equal response factors for preliminary analysis).

Protocol 2: LC-MS for Preliminary Identification

- Instrumentation: An HPLC system coupled to a Mass Spectrometer (e.g., Q-TOF for HRMS or a single quadrupole for nominal mass).
- Chromatographic Conditions: Use the same HPLC method as described in Protocol 1 to ensure retention time correlation. The flow can be split if necessary before entering the MS source.
- MS Conditions:
 - Ionization Source: Electrospray Ionization (ESI), positive mode.
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 °C.
 - Gas Flow: As per instrument recommendation.
 - Scan Range: m/z 50 - 500.
- Analysis: Correlate the retention time of each peak from the UV chromatogram with the mass spectrum to assign a molecular weight to each impurity. For HRMS, use the accurate mass to predict the elemental composition.

Protocol 3: NMR for Structural Elucidation

- Sample Preparation: Isolate at least 1-5 mg of the target impurity using preparative HPLC. Ensure the isolated fraction is pure by re-injecting on the analytical HPLC system. Lyophilize or evaporate the solvent to obtain the solid impurity. Dissolve the solid in an appropriate deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).

- Experiments to Perform:
 - ^1H NMR: Provides information on the number and type of protons.[13][14]
 - ^{13}C NMR & DEPT: Identifies all unique carbons and classifies them as CH, CH₂, or CH₃. [9]
 - COSY (Correlation Spectroscopy): Shows which protons are coupled to each other (typically on adjacent carbons).
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton to the carbon it is directly attached to.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are 2-3 bonds away, which is crucial for piecing together the molecular skeleton.[10]
- Data Interpretation: Systematically analyze the 1D and 2D spectra to assemble the final, unambiguous structure of the impurity.

Conclusion and Data Summary

By implementing this integrated workflow, researchers can confidently and systematically characterize the impurity profile of **2-(2-Chloropyrimidin-5-yl)propan-2-ol**. This approach, which combines the separation power of HPLC with the elucidating capabilities of MS and NMR, creates a self-validating system that meets the rigorous standards of the pharmaceutical industry. The causality behind each experimental choice—from favoring HPLC over GC to using NMR for final confirmation—is grounded in the chemical nature of the target molecule and the stringent requirements for drug safety and regulatory compliance.

Example Impurity Profile Summary Table:

Impurity ID	Retention Time (min)	Proposed Structure	MW (by LC-MS)	Elemental Comp. (by HRMS)	Level (%)	Status
API	8.5	2-(2-Chloropyrimidin-5-yl)propan-2-ol	172.05	C ₇ H ₉ ClN ₂ O	99.5	-
Impurity A	4.2	2-Chloropyrimidine	114.01	C ₄ H ₃ ClN ₂	0.15	Identified
Impurity B	12.1	5-Bromo-2,2'-bipyrimidine, 5'-chloro	298.95	C ₈ H ₄ BrClN ₄	0.08	Identified
Unk-1	6.7	Unknown	188.08	C ₈ H ₁₂ ClN ₂ O	0.12	Requires Isolation & NMR
SM-1	9.8	2-Chloro-5-bromopyrimidine	192.90	C ₄ H ₂ BrClN ₂	0.05	Identified

This systematic characterization is fundamental to developing a robust manufacturing process that consistently produces high-quality intermediates, ultimately ensuring the safety and efficacy of the final pharmaceutical product.

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